

Essential Safety and Disposal Procedures for GR148672X

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Compound of Interest

Compound Name: GR148672X

Cat. No.: B10768568

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Disclaimer: A specific Safety Data Sheet (SDS) for **GR148672X** is not publicly available. The information provided herein is based on general best practices for the disposal of unknown or hazardous research chemicals. It is imperative to obtain the official SDS from the manufacturer and consult with your institution's Environmental Health and Safety (EHS) department before handling or disposing of this compound. This guide is intended to supplement, not replace, official institutional protocols.

Immediate Safety and Handling Precautions

GR148672X should be handled as a hazardous substance.^[1] Standard laboratory personal protective equipment (PPE) should be worn at all times, including safety goggles, a lab coat, and chemical-resistant gloves. All handling of the solid compound or its solutions should be performed in a certified chemical fume hood to avoid inhalation.

Quantitative Data Summary for General Hazardous Chemical Waste

The following table summarizes key quantitative limits and timelines for the accumulation of hazardous chemical waste in a laboratory setting, based on general guidelines. These may vary depending on local and institutional regulations.

Parameter	Guideline	Source(s)
Maximum Accumulation Volume	Up to 55 gallons of total hazardous waste per Satellite Accumulation Area (SAA).	University of Pennsylvania EHRS[2], UC San Diego EHS[3]
Acutely Toxic Waste Limit (P-listed)	Maximum of 1 quart (liquid) or 1 kilogram (solid) at any one time.	University of Pennsylvania EHRS[2]
Maximum Accumulation Time	Up to 90 days from the start of waste accumulation in a container.	UC San Diego EHS[3]
Container Headspace	Leave at least one inch of headspace to allow for expansion.	Central Washington University[1]
pH for Drain Disposal (if approved)	Between 5.5 and 10.5 for dilute aqueous solutions.	American Chemical Society[4]

Experimental Protocol: General Disposal of GR148672X Waste

This protocol provides a step-by-step guide for the safe disposal of **GR148672X** as a hazardous chemical waste.

Objective: To safely collect, store, and arrange for the disposal of **GR148672X** waste in accordance with general laboratory safety standards.

Materials:

- Appropriate Personal Protective Equipment (PPE)
- Chemical-resistant, sealable waste container (HDPE or glass, compatible with DMSO if used as a solvent)
- Hazardous waste label

- Secondary containment bin
- Access to the institutional chemical waste pickup request system

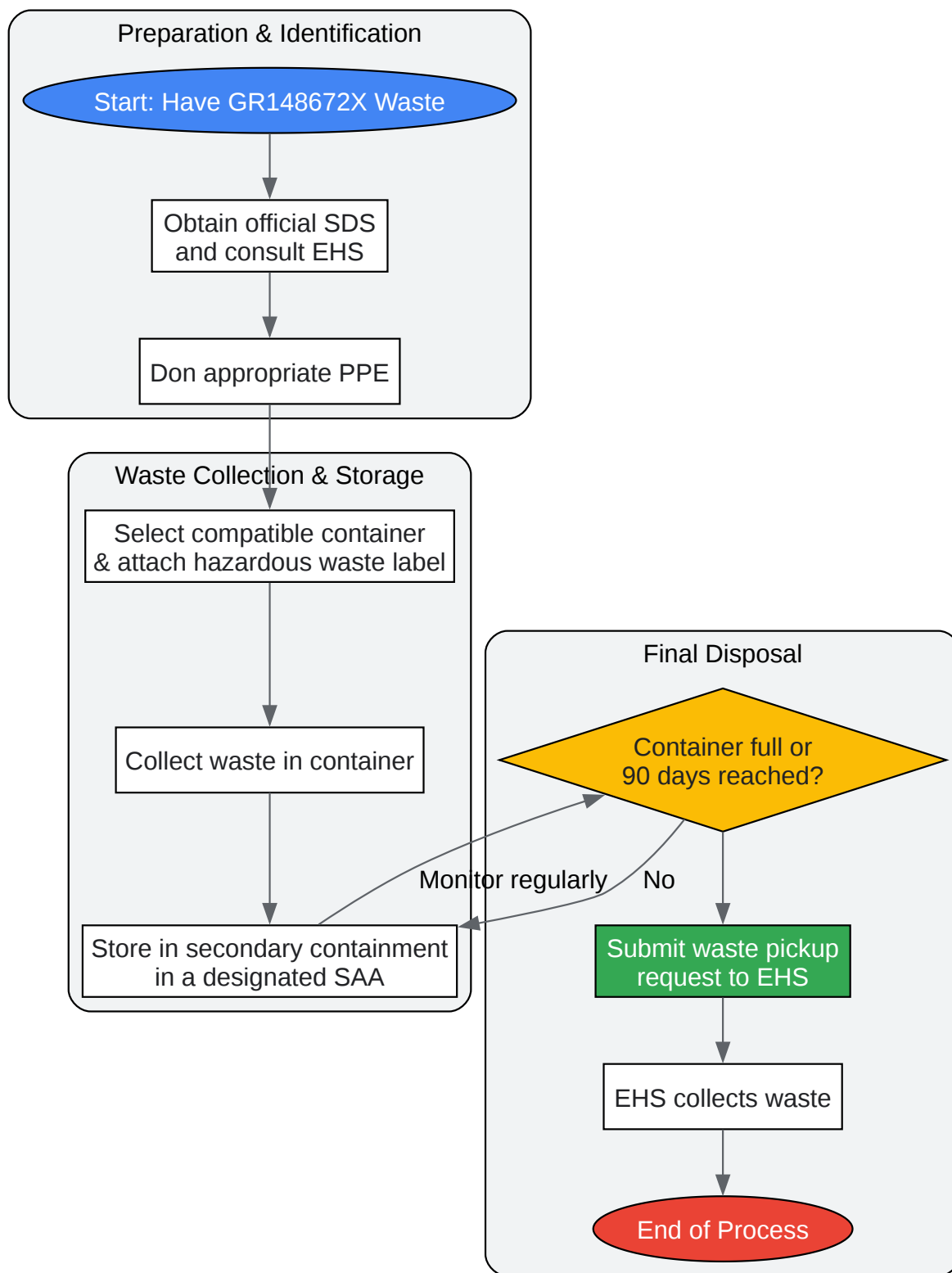
Methodology:

- Waste Identification and Segregation:
 - Treat all **GR148672X**, including the pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes), as hazardous waste.
 - Do not mix this waste with other waste streams unless compatibility has been confirmed. Specifically, avoid mixing with incompatible materials such as strong oxidizing agents, acids, or bases.[\[1\]](#)
- Container Preparation and Labeling:
 - Select a waste container that is in good condition, free of leaks, and chemically compatible with the waste.[\[1\]](#)[\[5\]](#) If **GR148672X** is in a DMSO solution, ensure the container is suitable for storing organic solvents.
 - Affix a hazardous waste label to the container before adding any waste.
 - On the label, clearly write the full chemical name: "**GR148672X** (4,4,4-trifluoro-1-(2-thienyl)-1,2,3-butanetrione, 2-[(3-methylphenyl)hydrazone])" and any solvents present with their concentrations.[\[5\]](#)
 - Record the date when the first drop of waste is added to the container.[\[3\]](#)
- Waste Accumulation:
 - Collect all **GR148672X** waste in the designated, labeled container.
 - Keep the waste container securely closed at all times, except when adding waste.[\[1\]](#)[\[5\]](#)
 - Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[2\]](#)[\[6\]](#) This area should be at or near the point of generation.

- Place the primary waste container inside a larger, chemically resistant secondary containment bin to prevent the spread of potential spills.[\[3\]](#)
- Request for Disposal:
 - Once the container is full (leaving adequate headspace) or is approaching the maximum storage time limit (typically 90 days), arrange for its disposal.[\[3\]](#)
 - Submit a chemical waste collection request through your institution's EHS department, following their specific online or paper-based procedure.[\[5\]](#)[\[7\]](#)
 - Ensure all information on the hazardous waste label is accurate and complete before the scheduled pickup.
- Disposal of Empty Containers:
 - To be considered non-hazardous, the original **GR148672X** container must be thoroughly emptied.
 - Triple-rinse the empty container with a suitable solvent (e.g., ethanol or acetone). The first rinsate must be collected and disposed of as hazardous waste.[\[8\]](#)[\[9\]](#)
 - Subsequent rinsates may also need to be collected depending on institutional policy.
 - After rinsing and air-drying, deface or remove the original label and dispose of the container as regular solid waste (e.g., broken glass box) or as directed by your EHS.[\[8\]](#)[\[9\]](#)

Visualized Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of a research chemical like **GR148672X**.



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Caption: Workflow for the safe disposal of **GR148672X** chemical waste.

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